

A Comprehensive Technical Guide on the Physical Properties of 2,2-Dibromohexane

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Compound of Interest

Compound Name: 2,2-Dibromohexane

Cat. No.: B039414

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical properties of **2,2-Dibromohexane**, with a focus on its boiling point and density. The information is supplemented with established experimental protocols for the determination of these properties, catering to the needs of researchers and professionals in the field of drug development and chemical sciences.

Core Physical Properties

2,2-Dibromohexane is a halogenated alkane with the chemical formula $C_6H_{12}Br_2$.

Understanding its physical properties is fundamental for its application in synthesis, as a solvent, or as an intermediate in various chemical processes.

Data Summary

The following table summarizes the key physical properties of **2,2-Dibromohexane** and a structurally similar isomer, 1,2-Dibromohexane, for comparative purposes.

Property	2,2-Dibromohexane	1,2-Dibromohexane (for comparison)
Boiling Point	83.5-84 °C at 24 Torr	89-90 °C at 18 mmHg [1]
Density	No experimental data available	1.577 g/mL [1] , 1.58 g/cm ³ [2] [3]
Molecular Weight	243.97 g/mol	243.97 g/mol
CAS Number	116530-77-9 [4]	624-20-4 [1]

Note on Density: A precise, experimentally determined density for **2,2-Dibromohexane** is not readily available in public literature. The value provided for 1,2-Dibromohexane serves as a close estimation due to the identical molecular formula and the presence of two bromine atoms on a hexane chain.

Experimental Protocols

Accurate determination of physical properties is crucial for chemical characterization and process development. The following are standard laboratory protocols for measuring the boiling point and density of liquid compounds like **2,2-Dibromohexane**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.

1. Micro-Boiling Point Determination using a Thiele Tube:

This method is suitable for small sample volumes.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., mineral oil), and a heat source.
- Procedure:
 - Place a small amount of the liquid sample into the small test tube.

- Invert the capillary tube (sealed end up) and place it inside the test tube containing the sample.
- Attach the test tube to the thermometer.
- Place the thermometer assembly into the Thiele tube containing heating oil.
- Gently heat the side arm of the Thiele tube.
- Observe for a continuous stream of bubbles emerging from the open end of the capillary tube.
- Remove the heat source and allow the apparatus to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is the boiling point.[\[5\]](#)

2. Boiling Point Determination by Distillation:

This method is suitable when a larger volume of the liquid is available.

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle, and boiling chips.
- Procedure:
 - Place the liquid sample and a few boiling chips into the distillation flask.
 - Set up the distillation apparatus.
 - Position the thermometer bulb just below the side arm of the distillation flask to ensure it measures the temperature of the vapor.
 - Heat the flask to bring the liquid to a boil.
 - The temperature at which a steady distillation rate is achieved and the thermometer reading is constant is the boiling point.

Determination of Density

Density is the mass of a substance per unit volume.

1. Using a Graduated Cylinder and Balance:

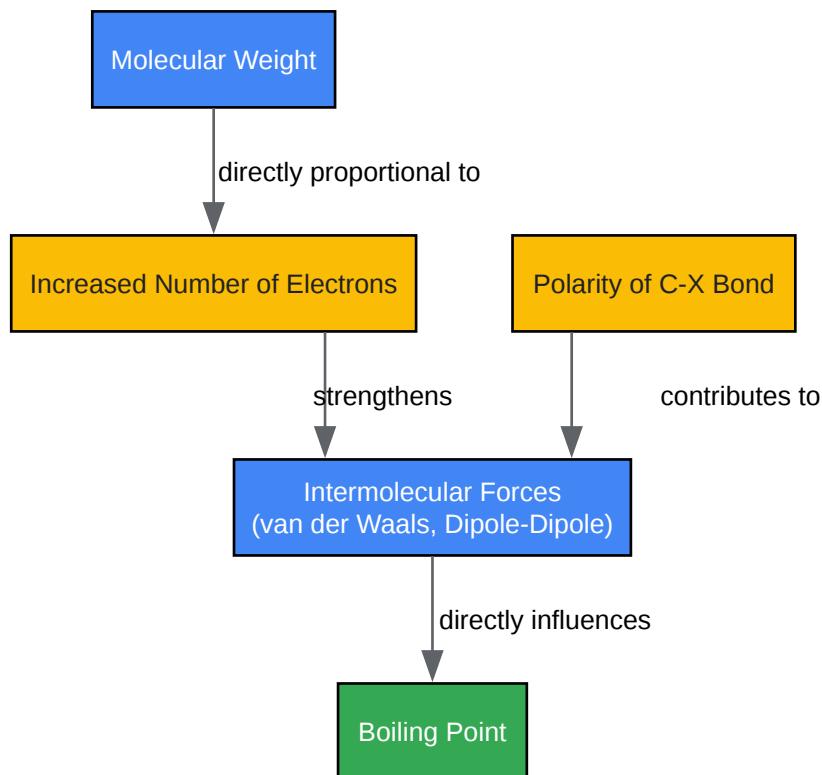
This is a straightforward method for determining the density of a liquid.

- Apparatus: Graduated cylinder, electronic balance.
- Procedure:
 - Measure and record the mass of a clean, dry graduated cylinder.
 - Add a known volume of the liquid to the graduated cylinder and record the volume.
 - Measure and record the mass of the graduated cylinder with the liquid.
 - Calculate the mass of the liquid by subtracting the mass of the empty graduated cylinder.
 - Calculate the density by dividing the mass of the liquid by its volume.[\[6\]](#)

Logical Relationships in Physical Properties of Haloalkanes

The physical properties of haloalkanes are influenced by several factors, including molecular weight and intermolecular forces. The following diagram illustrates the relationship between these factors and the resulting boiling point.

Factors Influencing the Boiling Point of Haloalkanes



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